

Application Notes and Protocols: Copper (II) Diacetate in Organic Synthesis

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Compound of Interest

Compound Name: *copper diacetate*

Cat. No.: *B16177461*

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Introduction

Copper (II) diacetate, also known as cupric acetate, is a versatile and cost-effective catalyst widely employed in organic synthesis.^{[1][2][3]} Its utility stems from its ability to facilitate a variety of coupling reactions, C-H bond functionalization, and cycloadditions. This document provides detailed application notes and experimental protocols for key reactions catalyzed by copper (II) diacetate, offering a practical guide for researchers in academic and industrial settings. The mild reaction conditions and tolerance of various functional groups associated with many **copper diacetate**-catalyzed reactions make it an attractive tool in the synthesis of complex molecules, including pharmaceuticals and natural products.^{[4][5][6]}

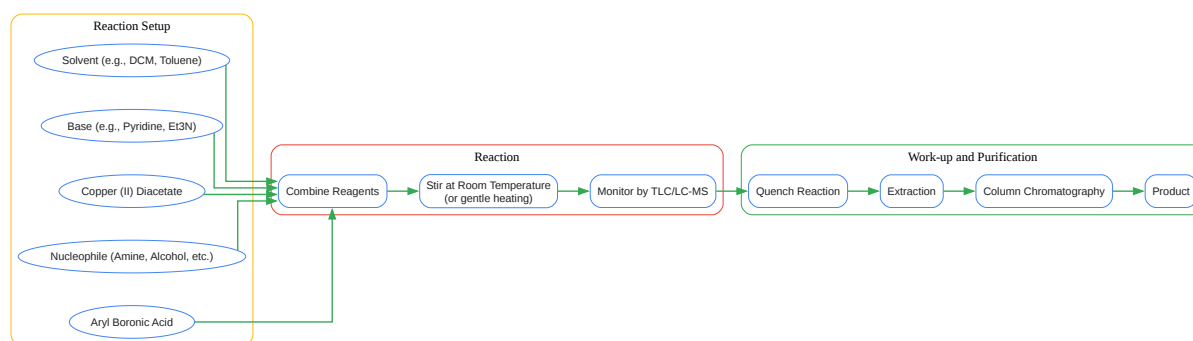
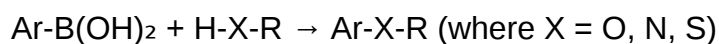
Key Applications and Protocols

Chan-Lam Cross-Coupling Reaction

The Chan-Lam coupling is a powerful method for the formation of carbon-heteroatom bonds, specifically C-N, C-O, and C-S bonds, using aryl boronic acids as the aryl source.^{[4][5][6]} This

reaction is often favored over palladium-catalyzed methods due to its mild, aerobic reaction conditions.[5]

Reaction Scheme:



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Caption: General workflow for a Chan-Lam cross-coupling reaction.

A mixture of the imidazole (1.0 mmol), arylboronic acid (1.2 mmol), copper (II) diacetate (0.1 mmol, 10 mol%), and a base such as pyridine (2.0 mmol) in a suitable solvent like dichloromethane (DCM) or methanol is stirred at room temperature under an air atmosphere.[4] The reaction progress is monitored by Thin Layer Chromatography (TLC) or Liquid

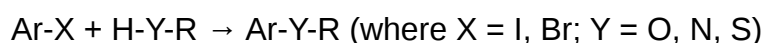
Chromatography-Mass Spectrometry (LC-MS). Upon completion, the reaction mixture is diluted with a suitable organic solvent and washed with water and brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired N-arylated imidazole.

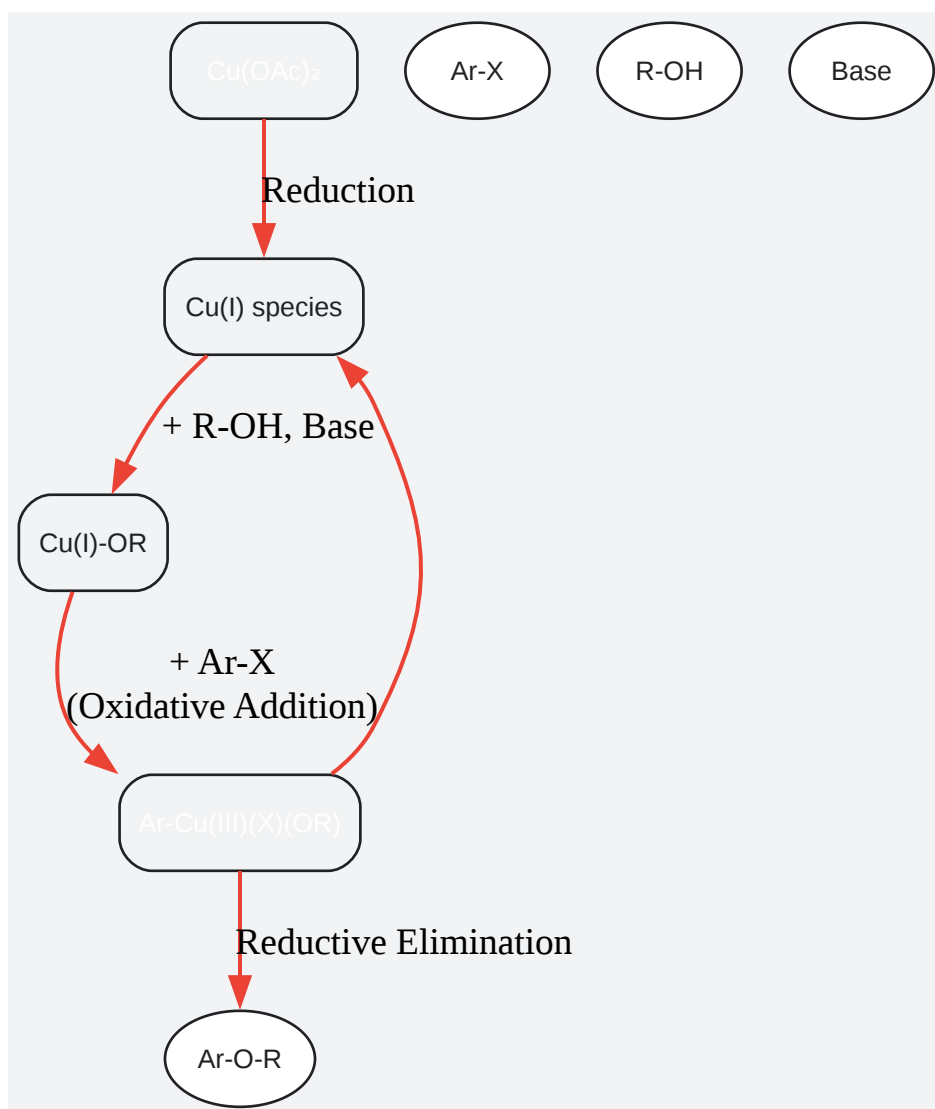
Entry	Nucleophile	Aryl Boronic Acid	Product	Yield (%)	Reference
1	Imidazole	Phenylboronic acid	1-Phenyl-1H-imidazole	85	[7]
2	Aniline	4-Methoxyphenylboronic acid	4-Methoxy-N-phenylaniline	75	[5]
3	Phenol	3,4-Dimethoxyphenylboronic acid	1,2-Dimethoxy-4-phenoxybenzene	92	[4]
4	Pyrrole	4-Cyanophenylboronic acid	1-(4-Cyanophenyl)-1H-pyrrole	93	[6]

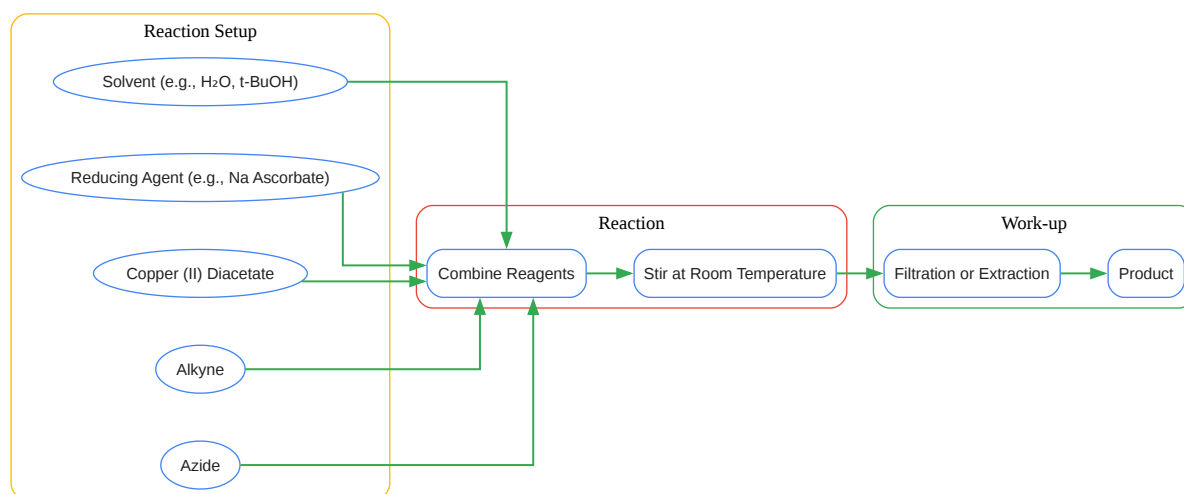
Ullmann-Type Condensation Reaction

The Ullmann condensation is a classical copper-catalyzed reaction for the formation of C-O, C-N, and C-S bonds, typically involving the coupling of an aryl halide with an alcohol, amine, or thiol.[8] While traditionally requiring harsh conditions, modern protocols using copper (II) diacetate allow for milder reaction conditions.[1][9]

Reaction Scheme:







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